

# An In-depth Technical Guide to (Hexylthio)-Cyclohexane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cyclohexane, (hexylthio)-

Cat. No.: B15488970

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Audience: Researchers, scientists, and drug development professionals.

## Abstract

(Hexylthio)-Cyclohexane, also known as Cyclohexyl hexyl sulfide, is an organosulfur compound with the chemical formula  $C_{12}H_{24}S$ . While a known chemical entity with defined physical and spectral properties, its history of discovery and the body of research surrounding it are not extensively documented in publicly available literature. This technical guide provides a comprehensive overview of the available information on (hexylthio)-Cyclohexane, including its chemical identity, physical properties, and likely synthetic routes based on established organosulfur chemistry. Due to the limited specific research on this compound, this guide also contextualizes its properties and potential synthesis within the broader class of alkylthio cyclohexanes. No significant biological activity or associated signaling pathways have been reported for (hexylthio)-Cyclohexane.

## Introduction and Historical Context

The precise history of the discovery of (hexylthio)-Cyclohexane is not well-documented in scientific literature or patent filings. Its existence is confirmed through chemical databases and spectral libraries, indicating it has been synthesized and characterized[1]. The compound, registered with the CAS Number 7133-26-8, belongs to the family of thioethers, specifically alkylthio alkanes[1].

The broader class of cyclohexane derivatives has a rich history, with the parent molecule, cyclohexane, being a central focus of conformational analysis and a key industrial chemical[2]. Similarly, the study of thiols and sulfides has been extensive due to their importance in organic synthesis and biological systems[3]. However, (hexylthio)-Cyclohexane itself has not been the subject of significant academic or industrial research, and as such, there are no notable researchers or institutions associated with its discovery or development.

## Chemical and Physical Properties

The primary source of physical and chemical data for (hexylthio)-Cyclohexane is the PubChem database, which aggregates information from various chemical suppliers and databases[1]. The available data is summarized in the table below.

Property	Value	Source
Molecular Formula	C12H24S	[1]
Molecular Weight	200.39 g/mol	[1]
CAS Number	7133-26-8	[1]
IUPAC Name	hexylsulfanylcyclohexane	[1]
Synonyms	Cyclohexyl hexyl sulfide, Sulfide, cyclohexyl hexyl	[1]
Appearance	No data available	
Boiling Point	No experimental data available	
Melting Point	No experimental data available	
Density	No experimental data available	
Solubility	Insoluble in water (predicted)	
XLogP3-AA	5.0	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	6	[1]

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of (hexylthio)-Cyclohexane is not readily available in the searched literature, a plausible synthetic route can be derived from general methods for the preparation of alkylthio cyclohexanes. A common and effective method is the nucleophilic substitution of a cyclohexyl halide with a hexanethiolate salt.

### Proposed Experimental Protocol: Synthesis of (Hexylthio)-Cyclohexane via Nucleophilic Substitution

Materials:

- Cyclohexyl bromide
- 1-Hexanethiol
- Sodium hydride (NaH) or Sodium ethoxide (NaOEt)
- Anhydrous N,N-Dimethylformamide (DMF) or Tetrahydrofuran (THF)
- Diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Saturated aqueous sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)

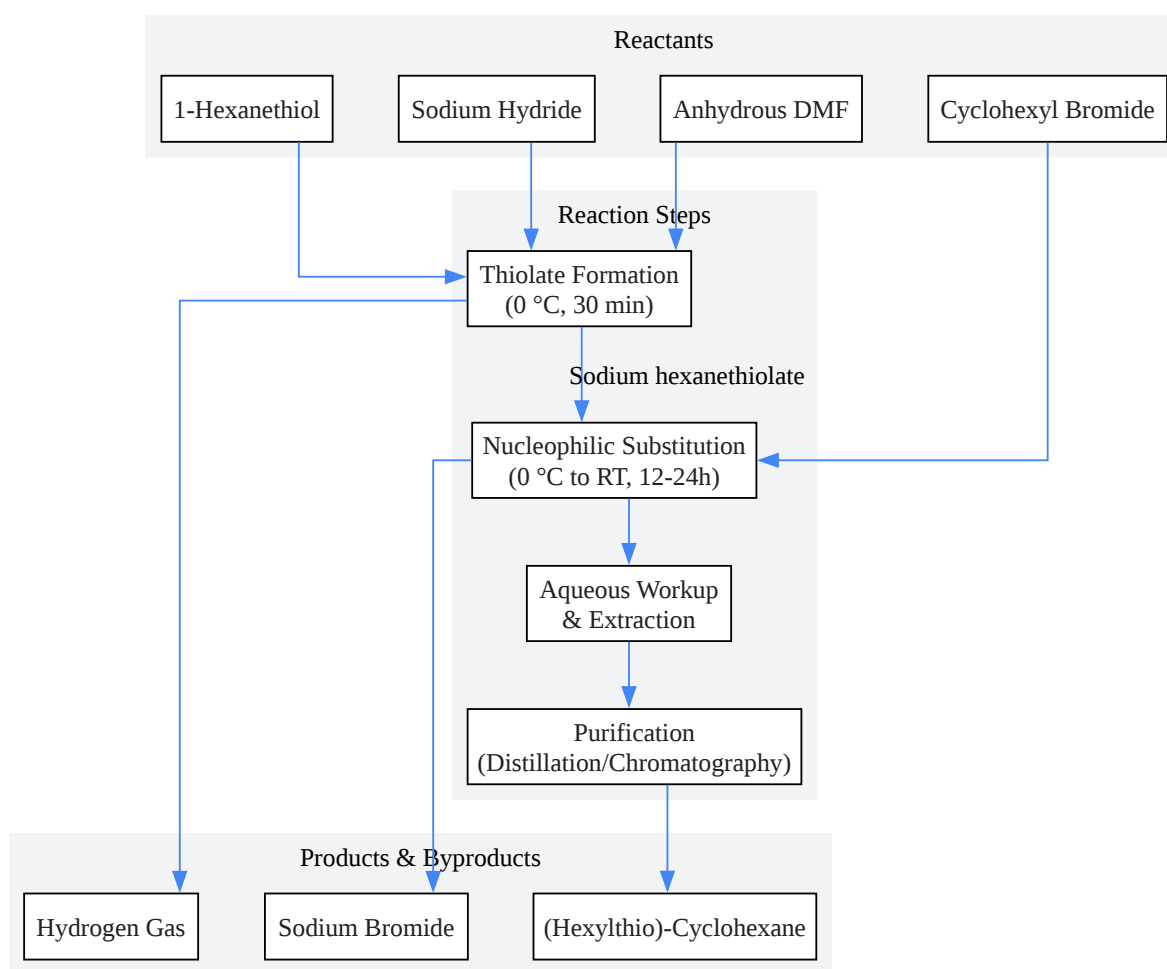
Procedure:

- **Thiolate Formation:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add 1-Hexanethiol (1.0 eq) to anhydrous DMF. Cool the solution to 0 °C in an ice bath. Add sodium hydride (1.1 eq) portion-wise, ensuring the temperature does not rise significantly. Stir the mixture at 0 °C for 30 minutes to allow for the formation of the sodium hexanethiolate.
- **Nucleophilic Substitution:** Add Cyclohexyl bromide (1.05 eq) dropwise to the solution of the thiolate at 0 °C. After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Workup:** Quench the reaction by the slow addition of water. Transfer the mixture to a separatory funnel and extract with diethyl ether (3 x 50 mL).
- **Purification:** Wash the combined organic layers with saturated aqueous sodium bicarbonate solution, followed by brine. Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Characterization:** Purify the crude (hexylthio)-Cyclohexane by vacuum distillation or column chromatography on silica gel. Characterize the final product by <sup>1</sup>H NMR, <sup>13</sup>C NMR, and mass

spectrometry to confirm its identity and purity.

## Visualizations

Logical Workflow for the Proposed Synthesis of (hexylthio)-Cyclohexane



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Caption: Proposed synthesis of (hexylthio)-Cyclohexane.

## Applications and Future Directions

There is no information in the public domain regarding the specific applications of (hexylthio)-Cyclohexane. The Good Scents Company database indicates it is not used for fragrance or flavor applications[4][5]. Without data on its biological activity, its utility in drug development is unknown.

Future research on this compound could involve:

- **Definitive Synthesis and Characterization:** A full experimental report on the synthesis and detailed characterization of (hexylthio)-Cyclohexane would be a valuable contribution to the chemical literature.
- **Biological Screening:** Screening of the compound for various biological activities could uncover potential applications in medicine or agriculture.
- **Material Science:** Investigation of its properties as a solvent, ligand, or material precursor could reveal other potential uses.

## Conclusion

(Hexylthio)-Cyclohexane is a structurally simple thioether whose presence is noted in chemical databases but lacks a significant research footprint. This guide has synthesized the available data on its properties and proposed a viable synthetic route. For researchers interested in this or related molecules, the information provided here serves as a foundational resource, highlighting the need for further experimental investigation to fully characterize this compound and explore its potential applications.

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Email: [info@benchchem.com](mailto:info@benchchem.com)